

Discovery and isolation of Scopularide B from Scopulariopsis brevicaulis.

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Compound of Interest

Compound Name: *Scopularide B*

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Discovery and Isolation of Scopularide B: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Scopularide B**, a cyclodepsipeptide with promising anti-cancer properties, from the marine-derived fungus *Scopulariopsis brevicaulis*. Detailed experimental protocols, quantitative data, and visualizations of key biological and experimental processes are presented to facilitate further research and development.

Discovery of Scopularide B

Scopularide B was first reported in 2008 as a novel cyclodepsipeptide isolated from the fungus *Scopulariopsis brevicaulis*[1]. The producing fungal strain, LF580, was isolated from the inner tissue of the marine sponge *Tethya aurantium*, collected in the Limski Fjord, Croatia[1]. Morphological characteristics and 18S rDNA sequence analysis confirmed the identity of the fungus[1]. Notably, the production of **Scopularide B** appears to be limited to the LF580 strain of *S. brevicaulis*[2].

Physicochemical and Spectroscopic Data of Scopularide B

A summary of the key physicochemical and spectroscopic data for **Scopularide B** is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Data for **Scopularide B**

Property	Value	Reference
Molecular Formula	C ₃₄ H ₅₃ N ₅ O ₇	[3]
Molecular Weight	643.81 g/mol	Calculated
Appearance	White, amorphous powder	[3]
Optical Rotation	[α] ²⁵ _D -43 (c 0.5, MeOH)	[3]
High-Resolution Mass Spectrometry (HRESIMS)	m/z 644.4007 [M+H] ⁺ (calcd. for C ₃₄ H ₅₄ N ₅ O ₇ , 644.4023)	[3]
¹ H and ¹³ C NMR Data	See original publication for detailed assignments	[3]

Experimental Protocols

Fungal Cultivation

The following protocol outlines the cultivation of *Scopulariopsis brevicaulis* (strain LF580) for the production of **Scopularide B**.

Materials:

- *Scopulariopsis brevicaulis* strain LF580
- Wickerham medium (3% NaCl)
- Sterile culture flasks (e.g., 1 L Erlenmeyer flasks)
- Incubator

Procedure:

- Prepare Wickerham medium containing 3% NaCl and sterilize by autoclaving.

- Inoculate the sterile medium with a culture of *S. brevicaulis* LF580.
- Incubate the cultures at 28 °C for 14 days under static conditions[3]. For larger scale production, submerged cultures in bioreactors can be employed to increase yield[4].

Extraction and Isolation of Scopularide B

This protocol details the extraction of the fungal biomass and the subsequent isolation of **Scopularide B**.

Materials:

- Acetone
- Methanol (MeOH)
- n-Hexane
- Water (H₂O)
- Formic acid (HCOOH)
- Acetonitrile (MeCN)
- Preparative High-Performance Liquid Chromatography (HPLC) system
- C18 HPLC column (e.g., Phenomenex Luna C18, 21.2 x 250 mm, 5 µm)

Procedure:

- Separate the fungal mycelia from the culture medium by filtration.
- Macerate the mycelia and extract with 800 mL of acetone[3].
- Dry the acetone extract to obtain a powdery residue.
- Wash the residue with a mixture of MeOH/H₂O (2:8) and then with n-hexane (100 mL each) to remove polar and non-polar impurities, respectively[3].

- Subject the remaining extract (approximately 300 mg) to preparative HPLC for purification[3].

Preparative HPLC Purification

The following are the recommended parameters for the preparative HPLC purification of **Scopularide B**.

Table 2: Preparative HPLC Parameters for **Scopularide B** Purification

Parameter	Value
Column	Phenomenex Luna C18 (21.2 x 250 mm, 5 µm)
Mobile Phase A	H ₂ O + 0.1% HCOOH
Mobile Phase B	MeCN + 0.1% HCOOH
Elution Mode	Isocratic
Mobile Phase Composition	70% B
Flow Rate	18 mL/min
Detection	UV (wavelength not specified in the primary reference)
Elution Time for Scopularide B	~8.0 min

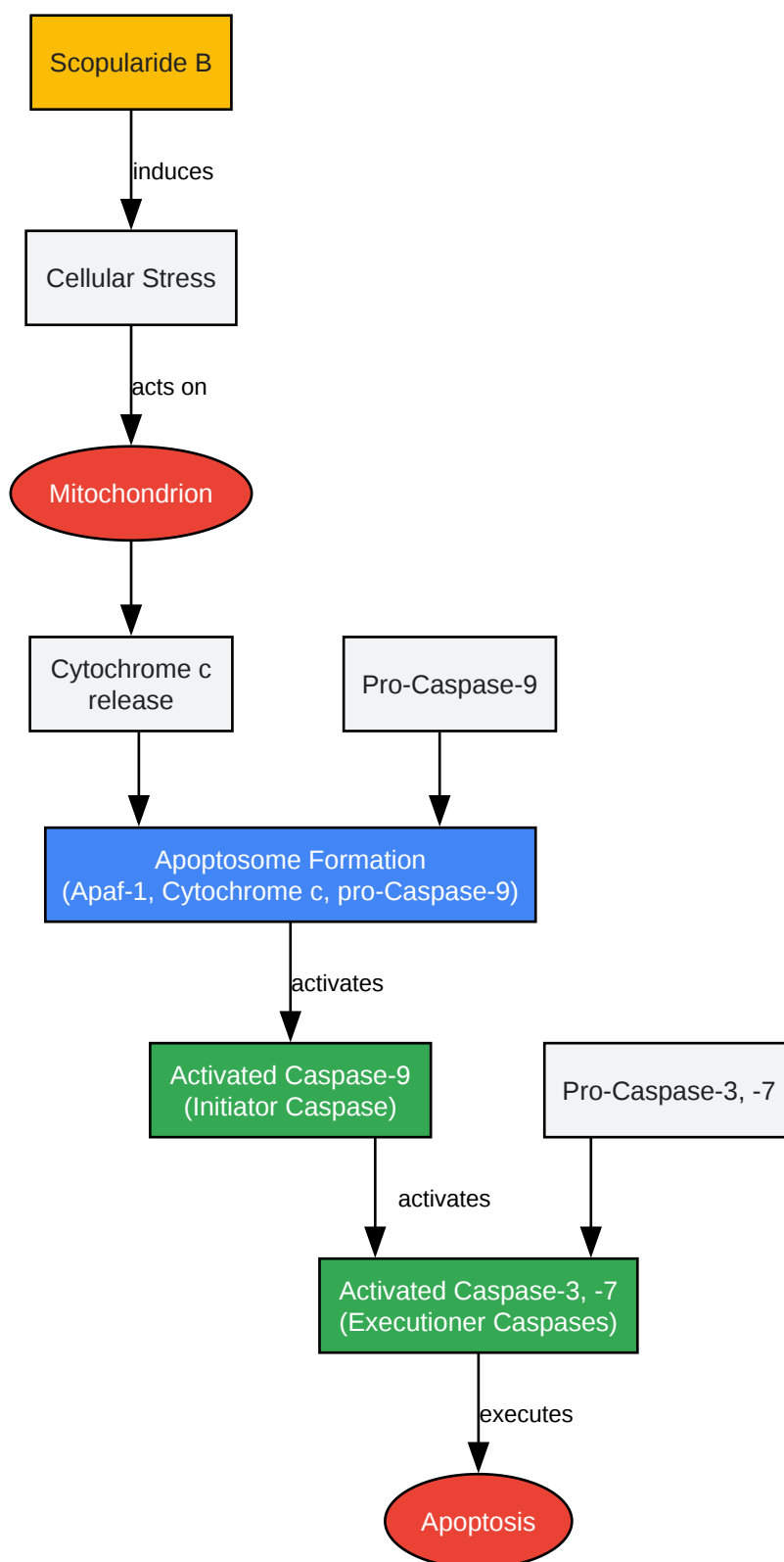
Reference:[3]

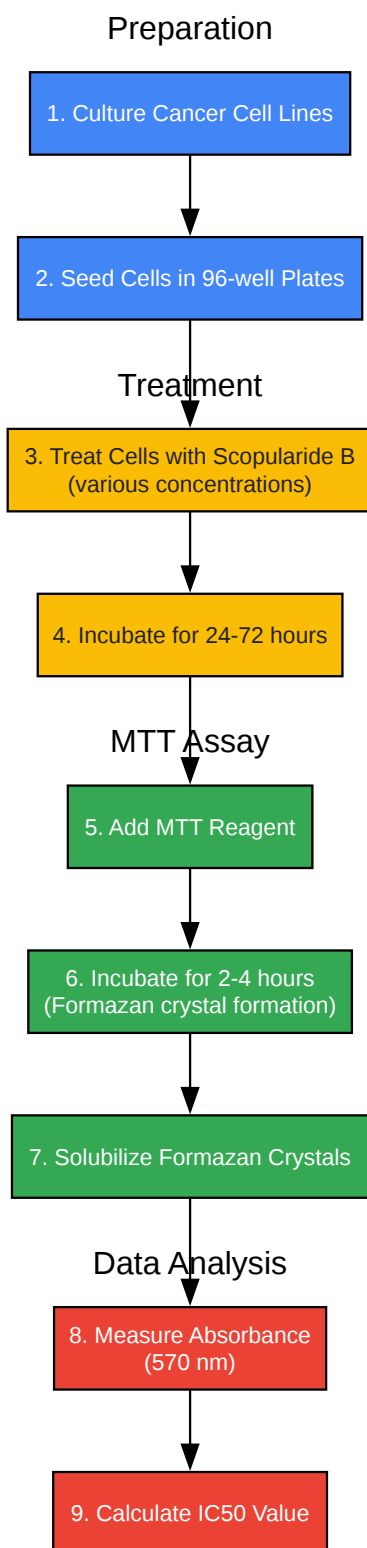
Biological Activity and Mechanism of Action

Scopularide B has demonstrated significant growth inhibition against several tumor cell lines, including pancreatic (Colo357, Panc89) and colon (HT29) cancer cell lines[3]. The cytotoxic effects of many cyclodepsipeptides are attributed to their ability to induce apoptosis, or programmed cell death.

Proposed Signaling Pathway for Scopularide B-Induced Apoptosis

While the precise molecular targets of **Scopularide B** are still under investigation, a plausible mechanism of action involves the induction of the intrinsic apoptotic pathway. This pathway is initiated by cellular stress and leads to the activation of a cascade of enzymes called caspases, which are responsible for the execution of cell death.





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